

Cost-benefit analysis of different synthetic pathways to 4-Amino-3-chloropyridine

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Compound of Interest

Compound Name: 4-Amino-3-chloropyridine

Cat. No.: B195901

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A Comparative Guide to the Synthetic Pathways of 4-Amino-3-chloropyridine

For Researchers, Scientists, and Drug Development Professionals

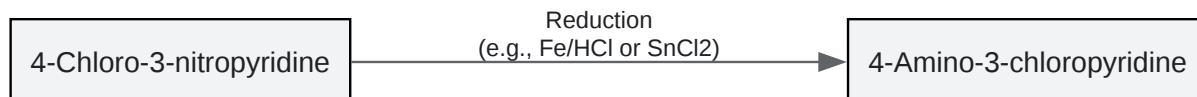
The strategic synthesis of **4-Amino-3-chloropyridine**, a valuable building block in the development of novel therapeutics and other specialty chemicals, is a critical consideration for efficiency and cost-effectiveness in research and manufacturing. This guide provides a detailed cost-benefit analysis of three distinct synthetic pathways to this important molecule, supported by experimental data and protocols.

At a Glance: Comparison of Synthetic Pathways

Metric	Pathway 1: From 4-Chloro-3-nitropyridine	Pathway 2: From 3-Aminopyridine	Pathway 3: From 4-Hydroxypyridine
Starting Material Cost	High	Low	Low
Number of Steps	1	3	3
Overall Yield (estimated)	High (85-95%)	Moderate (40-50%)	Moderate (35-45%)
Reagent Cost	Low	High	Moderate
Safety & Handling	Standard reduction conditions	Requires cryogenic temperatures and pyrophoric reagents	Use of corrosive and hazardous reagents
Scalability	High	Moderate	Moderate

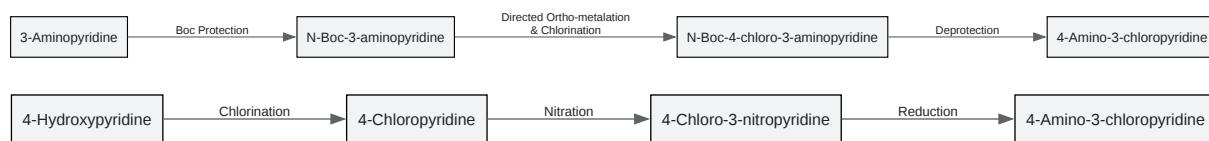
Visualizing the Synthetic Routes

The following diagrams illustrate the chemical transformations involved in each synthetic pathway.



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Caption: Pathway 1: A direct, one-step reduction.



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